

# Personal protective equipment for handling L-Aspartic acid-1,4-13C2,15N

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## Compound of Interest

Compound Name: L-Aspartic acid-1,4-13C2,15N

Cat. No.: B12416701

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## Essential Safety and Handling of L-Aspartic acid-1,4-13C2,15N

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **L-Aspartic acid-1,4-13C2,15N**, a stable isotope-labeled non-essential amino acid. While this compound is considered non-hazardous, adherence to proper laboratory protocols is crucial to maintain a safe research environment.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

When handling **L-Aspartic acid-1,4-13C2,15N**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The required PPE includes:

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles should be worn to protect against dust particles.<sup>[2][3]</sup>
- **Hand Protection:** Chemically resistant gloves, such as nitrile gloves, are recommended to prevent skin contact.<sup>[2][3]</sup> Gloves should be inspected for any tears or degradation before use and disposed of properly after handling the compound.<sup>[3]</sup>
- **Body Protection:** A laboratory coat or other protective clothing is necessary to prevent skin contact.<sup>[2][3]</sup> Lab coats should be kept buttoned.

- **Respiratory Protection:** In situations where dust may be generated, such as weighing the powder, a dust mask (e.g., N95 or P1 type) is recommended.[3] Work should be conducted in a well-ventilated area, and for larger quantities or when aerosolization is a risk, a chemical fume hood is advised.[2]

## Health and Safety Data

L-Aspartic acid and its isotopically labeled forms are generally considered to have low toxicity. However, inhalation of dust may cause respiratory tract irritation, and it may cause skin and eye irritation upon contact.[3][4] To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

Hazard	Description	NFPA Rating
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation.[3]	Health Hazard: 0[3]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation.[3]	Fire Hazard: 0[3]
Eye Contact	May cause eye irritation.[3]	Reactivity Hazard: 0[3]
Ingestion	May be harmful if swallowed. [3]	

## Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of the product and the safety of laboratory personnel.

- **Handling:**
  - Avoid the formation of dust and aerosols.[3] When weighing the powdered compound, do so in a draft-shielded balance or a fume hood.[2]
  - Ensure adequate ventilation in the work area.[5]

- Practice good laboratory hygiene: wash hands thoroughly after handling, and before breaks.[3] Do not eat, drink, or smoke in the laboratory.[2][4]
- Storage:
  - Store the compound in a tightly closed container in a dry, cool, and well-ventilated place. [3][5]
  - Store at room temperature, away from light and moisture.
  - Keep separated from strong oxidants.[4]

## Spills, Leaks, and Disposal

In the event of a spill, follow these procedures to ensure safe cleanup and disposal.

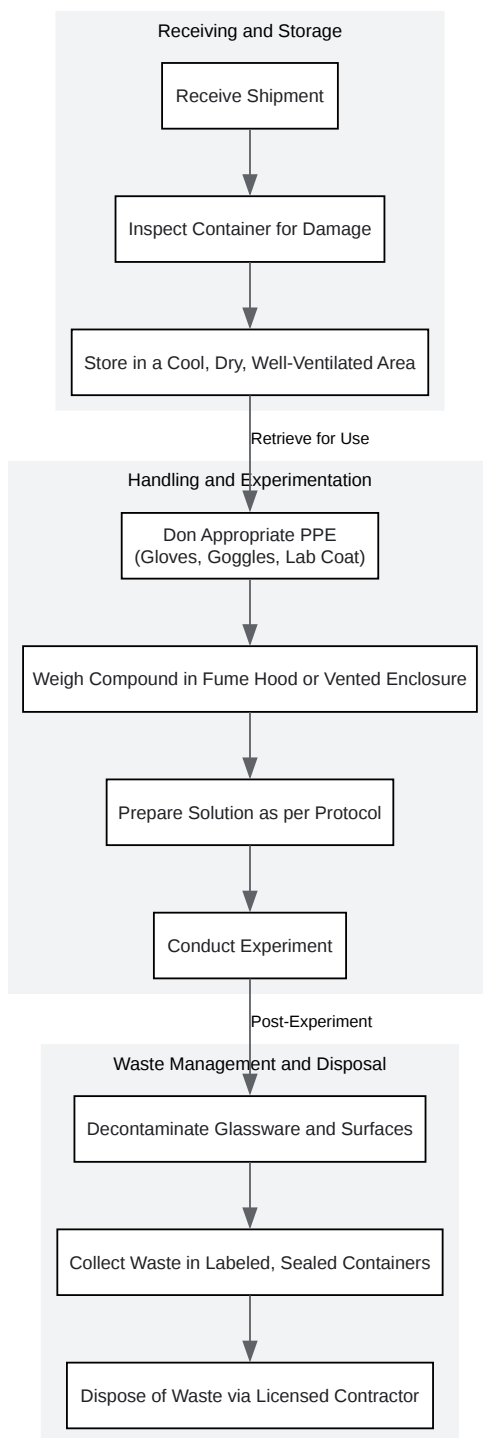
- Spill Cleanup:
  - Wear appropriate PPE, including gloves, safety goggles, and a lab coat.[2]
  - Avoid generating dust.[3] If appropriate, moisten the spilled substance first to prevent dusting.[4]
  - Carefully sweep or scoop up the spilled material and place it into a suitable, closed container for disposal.[3][4]
  - Clean the spill area with soap and water.[2]
- Disposal:
  - Waste containing **L-Aspartic acid-1,4-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N** should be handled in accordance with local, state, and federal regulations for chemical waste.[2]
  - As stable isotopes are not radioactive, no special precautions for radioactivity are necessary.[2] The disposal procedures are generally the same as for the unlabeled compound.[2]

- Dispose of the unused product and contaminated materials through a licensed disposal company.[3]

## Operational Workflow

The following diagram outlines the standard operating procedure for handling **L-Aspartic acid-1,4-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N** from receipt to disposal, ensuring a safe and efficient workflow.

## Operational Workflow for Handling L-Aspartic acid-1,4-13C2,15N

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